

Butyronitrile: Chemical Profile & Synthesis

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Compound Focus: Butyronitrile-D7

CAS No.: 352431-11-9

Cat. No.: S992464

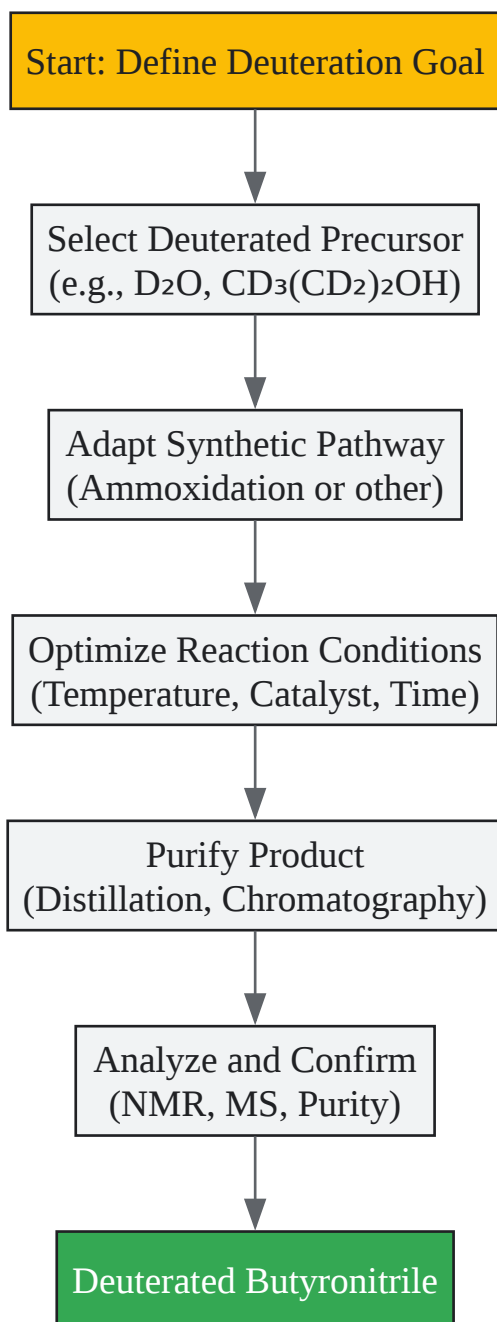
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Understanding the base molecule is the first step toward planning the synthesis of its deuterated analog. The table below summarizes the key identifiers and properties of butyronitrile.

Property	Description / Value
IUPAC Name	Butanenitrile [1] [2]
Synonyms	Propyl cyanide, n-Butyronitrile, 1-Cyanopropane [1] [2] [3]
CAS Number	109-74-0 [1] [2] [3]
Molecular Formula	C ₄ H ₇ N [1] [2] [3]
Structure	CCCC#N [2]
Appearance	Clear, colorless liquid [1] [3]
Boiling Point	115-117 °C [3]
Density	0.794 g/mL at 25 °C [2] [3]
Standard Industrial Synthesis	Amoxidation of n-butanol [1] [2]. The reaction is: C ₃ H ₇ CH ₂ OH + NH ₃ + O ₂ → C ₃ H ₇ CN + 3 H ₂ O

Proposed Synthesis Strategy for Deuterated Butyronitrile

Without a pre-existing protocol, a practical research strategy involves adapting the known synthesis of butyronitrile by using deuterated starting materials. The following diagram outlines a logical workflow for this approach.



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Synthesis workflow for deuterated butyronitrile from precursor selection to final product confirmation.

Based on the established synthesis, here are two potential pathways to explore:

- **Amoxidation of a Deuterated Alcohol:** The most direct method would be to use a deuterated version of n-butanol (e.g., $\text{CD}_3(\text{CD}_2)_2\text{CH}_2\text{OH}$ or a variably deuterated form) in the amoxidation process with ammonia and oxygen [1] [2]. This would theoretically yield butyronitrile with deuterium atoms in the propyl group.
- **Nucleophilic Substitution with a Deuterated Reagent:** Another common route to nitriles is the $\text{S}_{\text{N}}2$ reaction of a halogenated alkane with a cyanide salt. You could investigate reacting 1-bromopropane with a deuterated cyanide source like $\text{K}^+\text{C}\equiv\text{N}^-$ (potassium cyanide) to introduce deuterium at the nitrile carbon.

Key Techniques for Purification & Analysis

Successfully synthesizing and characterizing a deuterated compound requires specific analytical techniques.

- **Purification:** Standard butyronitrile is purified by drying over agents like K_2CO_3 followed by fractional distillation [3]. These methods are directly applicable to purifying the deuterated product.
- **Analysis:** The following techniques are critical for confirming the structure and assessing the quality of your product.
 - **Nuclear Magnetic Resonance (NMR) Spectroscopy:** This is the primary technique for confirming deuterium incorporation. You would use ^1H NMR to quantify the reduction of proton signals and ^2H NMR to directly detect deuterium in the molecule.
 - **Mass Spectrometry (MS):** MS will show a higher mass-to-charge ratio for the molecular ion, allowing you to calculate the deuteration percentage and confirm the molecular formula.
 - **Gas Chromatography (GC):** Coupled with a mass spectrometer (GC-MS), this is ideal for separating the product from reaction impurities and analyzing its purity and identity.

Critical Safety & Handling Information

Butyronitrile is a hazardous chemical, and its deuterated form should be treated with the same, if not greater, caution due to potential isotope effects.

Hazard	Precaution
High Flammability (Flash point: 18-62 °F) [1] [2] [3]	Keep away from heat/sparks/open flames. Use in a well-ventilated area.
Toxicity (Releases cyanide in the body [1])	Causes dizziness, headache, rapid breathing; delayed symptoms possible [1] [3]. Use appropriate personal protective equipment (PPE) including gloves and safety glasses. Handle only in a fume hood.
Reactivity	Can react vigorously with strong oxidizing agents, strong acids, and strong bases [3].

How to Proceed with Your Research

Given the lack of a direct protocol, I suggest the following concrete steps:

- **Refine Your Search:** Use scientific databases like SciFinder or Reaxys with specific queries such as "deuterated alkanenitrile synthesis" or "isotope labeling in nitriles."
- **Consult the Literature:** Look for papers on the synthesis of other deuterated nitriles (e.g., acetonitrile-d₃, propionitrile-d₅). The methods used can often be adapted.
- **Characterize Thoroughly:** As outlined above, plan for comprehensive characterization using NMR and MS to unequivocally prove the structure and deuteration level of your final product.

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